

Technical Monograph: D(-)- -Phenylglycine Chloride Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Phenylglycine chloride*

CAS No.: *39478-47-2*

Cat. No.: *B1266261*

[Get Quote](#)

Critical Intermediate for Semi-Synthetic

-Lactam Antibiotics

Executive Summary & Core Directive

D(-)-

-Phenylglycine chloride hydrochloride (referred to herein as DPG-Cl·HCl) is the electrophilic engine driving the industrial synthesis of Ampicillin and Cephalexin. Unlike its stable parent amino acid, DPG-Cl·HCl is a transient, highly reactive species.

The Scientist's Challenge: This compound represents a "ticking clock" in process chemistry. Its high reactivity toward nucleophiles (essential for coupling with 6-APA) makes it thermodynamically unstable in the presence of even trace moisture. Successful utilization requires a rigorous adherence to anhydrous protocols and kinetic control.

This guide moves beyond standard MSDS data to provide a functional workflow for handling, synthesizing, and coupling DPG-Cl·HCl in drug development contexts.[\[1\]](#)[\[2\]](#)

Chemical Identity & Structural Characteristics[1][3]

[4][5]

Parameter	Data
IUPAC Name	(2R)-2-amino-2-phenylacetyl chloride hydrochloride
Common Name	D(-)- -Phenylglycine chloride hydrochloride
CAS Number	39878-87-0
Molecular Formula	C H Cl NO (as HCl salt)
Molecular Weight	206.07 g/mol
Chirality	D-isomer (R-configuration).[3][4] Note: The L-isomer is biologically inactive for antibiotic synthesis and must be avoided.
Structure	A benzene ring attached to a chiral center bearing an ammonium chloride group and an acyl chloride moiety.

Physical Properties Profile

Data aggregated from industrial certificates of analysis and patent literature.

Property	Value / Characteristic	Application Insight
Appearance	White to pale yellow/pink crystalline powder.	Color degradation (browning) indicates hydrolysis or polymerization.
Melting Point	110°C – 120°C (Decomposes)	Critical Distinction: Do not confuse with the parent acid (D-Phenylglycine) which melts >240°C. If your sample melts >150°C, it has likely fully hydrolyzed back to the acid.
Solubility (Reactive)	Dichloromethane (DCM), Acetone, Acetonitrile.	Dissolves with potential reaction. Use dry DCM for acylation.
Solubility (Destructive)	Water, Alcohols.	Violent hydrolysis. Reacts instantly to form D-phenylglycine and HCl.
Hygroscopicity	Extreme.	Must be handled in a glovebox or under positive nitrogen pressure.

Chemical Reactivity & Synthesis Workflow

The Synthesis Pathway

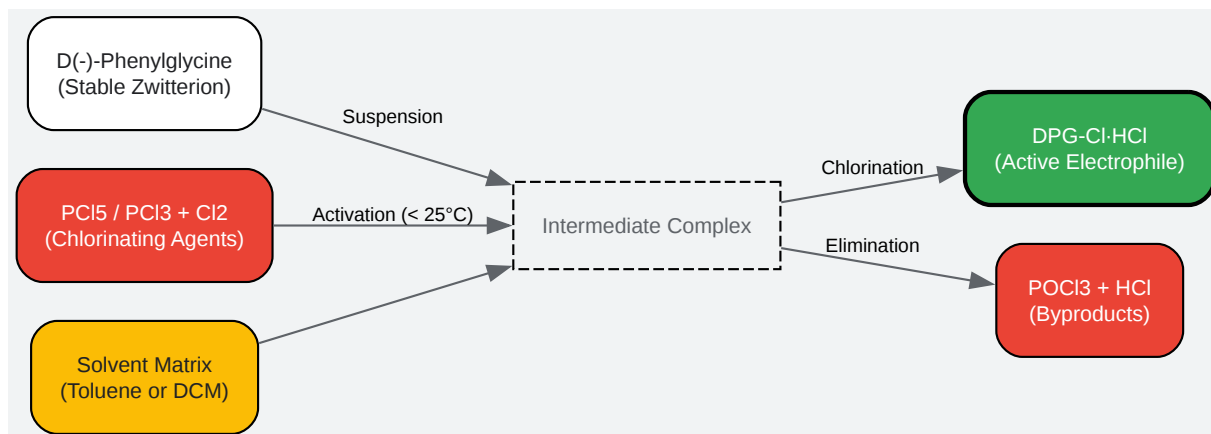
The industrial standard involves the activation of D-phenylglycine using Phosphorus Pentachloride (PCl₅)

) or generated in situ via PCl₅

+ Cl₂

[5] This transforms the carboxylic acid into a highly electrophilic acyl chloride while protecting the amine as a hydrochloride salt.

Visualization of Synthesis Logic:



[Click to download full resolution via product page](#)

Figure 1: Activation pathway of D-phenylglycine. Note the requirement for temperature control to prevent racemization.

Validated Synthesis Protocol (Laboratory Scale)

Based on Patent EP0614882A1 and optimized for laboratory safety.

Prerequisites:

- System: 3-neck round bottom flask, mechanical stirrer, N inlet, dropping funnel.[6]
- Solvent: Anhydrous Toluene or Dichloromethane (DCM). Toluene is preferred for easier isolation (product precipitates).

Step-by-Step Methodology:

- Inertion: Purge the reactor with Nitrogen for 15 minutes.
- Suspension: Charge 10g (0.066 mol) of D(-)-phenylglycine into 90mL of anhydrous Toluene.
- HCl Saturation: Bubble dry HCl gas into the suspension at 25°C for 1 hour. Why? This converts the zwitterion into the hydrochloride salt, protecting the amine from reacting with the

acyl chloride later (self-polymerization).

- Activation: Cool the mixture to 10-15°C. Add Phosphorus Pentachloride (PCl₅) (1.1 equivalents) slowly.
 - Caution: Exothermic reaction. Evolution of HCl gas.
- Reaction: Stir at 20-25°C for 2-4 hours. The solid will change texture as the acid converts to the acid chloride.
- Isolation: Filter the crystalline solid under a nitrogen blanket. Wash with dry toluene or cyclohexane.
- Drying: Vacuum dry at ambient temperature. Do not heat.

Application in Drug Development (The Coupling Reaction)[7]

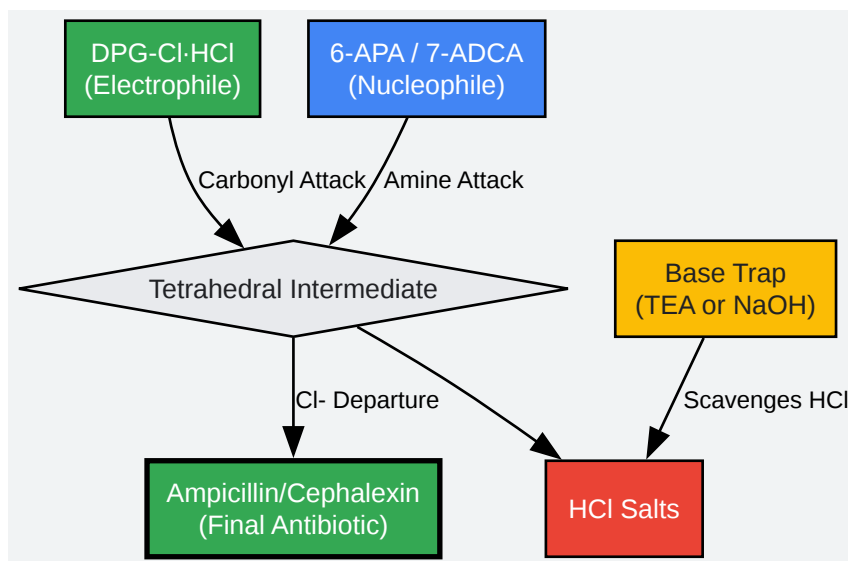
The primary utility of DPG-Cl·HCl is the acylation of the

-lactam nucleus (6-APA for Ampicillin, 7-ADCA for Cephalexin).

The "Schotten-Baumann" Challenge

The coupling is a race between the amine nucleophile (6-APA) attacking the acyl chloride and water attacking the acyl chloride (hydrolysis).

Mechanism of Action:



[Click to download full resolution via product page](#)

Figure 2: Acylation mechanism. The base is critical to neutralize the HCl released, but excess base hydrolyzes the

-lactam ring.

Critical Process Parameters (CPPs)

- pH Control: The coupling is usually performed in a mixed solvent (Acetone/Water) at low temperature (0°C). The pH must be maintained between 6.5 and 7.5.
 - pH < 6.0: The amine on 6-APA is protonated and cannot attack.
 - pH > 8.0: Rapid hydrolysis of the DPG-Cl and the -lactam ring.
- Temperature: Maintain -5°C to 0°C. Higher temperatures favor hydrolysis over acylation.
- Mode of Addition: Add DPG-Cl·HCl in small portions to the 6-APA solution to prevent localized spikes in acid concentration.

Safety & Stability Protocols

Stability "Red Flags"

- Smell: A sharp, biting odor of HCl indicates decomposition. Pure material has a faint chemical odor but should not be fuming.
- Texture: Clumping indicates moisture absorption.
- Color: Turning from white to pink/brown indicates oxidation or polymerization.

Storage

- Atmosphere: Argon or Nitrogen headspace is mandatory.
- Temperature: Store at 2°C – 8°C.
- Container: Glass or Teflon. Do not use metal spatulas (corrosion risk).

Emergency Neutralization

In case of a spill, do not use water (generates HCl gas). Cover with dry sodium bicarbonate or lime to neutralize the acid chloride before sweeping.

References

- European Patent Office. (1994).[2] Process for the preparation of D-(-)-**phenylglycine chloride** hydrochloride (EP 0614882 A1).[2] Retrieved from
- PubChem. (2025).[3][4] (R)-(-)-2-**Phenylglycine chloride** hydrochloride (Compound Summary). National Library of Medicine. Retrieved from
- Thermo Fisher Scientific. (2025).[7] Safety Data Sheet: D-(-)-2-**Phenylglycine chloride** hydrochloride.[3] Retrieved from
- ChemicalBook. (2024). Product Properties: (R)-(-)-2-**Phenylglycine chloride** hydrochloride. [2][3][8][9] Retrieved from
- National Institutes of Health (PMC). (2018). Enzymatic Synthesis of Ampicillin: Comparison with Chemical Routes. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chemimpex.com \[chemimpex.com\]](https://chemimpex.com)
- [2. data.epo.org \[data.epo.org\]](https://data.epo.org)
- [3. \(R\)-\(-\)-2-Phenylglycine chloride hydrochloride | C₈H₉Cl₂NO | CID 170253 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [4. Phenylglycine, D- | C₈H₉NO₂ | CID 70134 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [5. US5504250A - Process for the preparation of D-\(-\)-phenylglycine chloride hydrochloride - Google Patents \[patents.google.com\]](https://patents.google.com)
- [6. Organic Syntheses Procedure \[orgsyn.org\]](https://orgsyn.org)
- [7. assets.thermofisher.com \[assets.thermofisher.com\]](https://assets.thermofisher.com)
- [8. \(R\)-\(-\)-2-Phenylglycine chloride hydrochloride | 39878-87-0 \[chemicalbook.com\]](https://chemicalbook.com)
- [9. Phenylglycine acid chloride hydrochloride - Hazardous Agents | Haz-Map \[haz-map.com\]](https://haz-map.com)
- To cite this document: BenchChem. [Technical Monograph: D-(-)-Phenylglycine Chloride Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1266261/docs#technical-monograph-d-phenylglycine-chloride-hydrochloride\]](https://www.benchchem.com/product/b1266261/docs#technical-monograph-d-phenylglycine-chloride-hydrochloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)